

Technical Monograph: Basic Blue 3 (CAS 4444-00-3)

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Compound of Interest

Compound Name: Basic Blue 3

CAS No.: 33203-82-6

Cat. No.: B1194387

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Content Type: Technical Reference & Experimental Guide Subject: C.I.[1][2][3] **Basic Blue 3** (Oxazine Class) Audience: Pharmaceutical Researchers, Analytical Scientists, and Toxicologists[2]

Part 1: Executive Summary

Basic Blue 3 (CAS 4444-00-3), chemically identified as 7-(diethylamino)-N,N-diethyl-3H-phenoxazin-3-iminium chloride, is a cationic oxazine dye of significant utility in both industrial and bio-analytical contexts.[2] While historically predominant in textile applications (acrylics), its high affinity for nucleic acids and cationic nature has elevated its status as a functional probe in biomedical research.[2]

For drug development professionals, **Basic Blue 3** serves two critical roles:

- **Bio-analytical Probe:** Its strong electrostatic interaction with negatively charged cellular components (DNA/RNA) makes it a vital tool for histology and rapid cell typing.
- **Toxicological Model:** Due to its oxazine core, it acts as a surrogate for studying the oxidative stress mechanisms and transport kinetics of cationic amphiphilic drugs (CADs).

This guide synthesizes the physicochemical architecture, validated analytical protocols, and biological interaction mechanisms of **Basic Blue 3** to support high-integrity research workflows. [2]

Part 2: Chemical Architecture & Stability[2]

Structural Identity

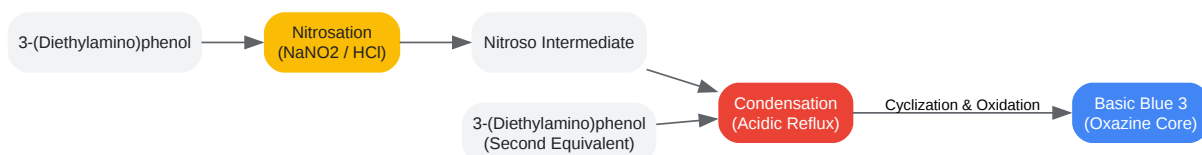
Basic Blue 3 belongs to the oxazine chromophore class. Its core structure features a phenoxazine ring system, which is planar and highly conjugated, responsible for its brilliant blue emission (

).[2]

Property	Specification
CAS Number	4444-00-3 (Chloride Salt)
Color Index	C.I. 51004
Formula	
Molar Mass	359.89 g/mol
Solubility	Soluble in water (40 g/L), Ethanol; Insoluble in non-polar solvents.[1][2][3]
pKa	Stable in acidic to neutral pH; precipitates in strong alkali.

Synthesis Pathway (Graphviz Visualization)

The synthesis typically involves the nitrosation of 3-(diethylamino)phenol followed by condensation.[1][2] Understanding this pathway is crucial for identifying potential impurities (e.g., unreacted phenols) in reagent-grade batches.[2]



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Figure 1: Synthetic route for **Basic Blue 3** via nitrosation-condensation, highlighting key reaction nodes.[2]

Part 3: Analytical Methodologies

Quantifying **Basic Blue 3** in biological matrices or formulation buffers is challenging due to its permanent positive charge, which causes severe peak tailing on standard C18 silica columns. [2]

High-Performance Liquid Chromatography (HPLC)

Challenge: Silanol interactions on C18 columns retain cationic dyes irreversibly. Solution: Use Ion-Pairing Chromatography or Bridge Ion Separation Technology (BIST).[2][4]

Protocol: Optimized Ion-Pairing HPLC Method

- Column: C18 Reverse Phase (e.g., 4.6 × 150 mm, 5 μm).[2]
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (Ion-pairing agent).[2]
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
 - 0-2 min: 10% B[2]
 - 2-15 min: Linear ramp to 90% B
 - 15-20 min: Hold 90% B

- Flow Rate: 1.0 mL/min.[2][4]
- Detection: UV-Vis at 654 nm (quantitation) and 280 nm (impurity profiling).[2]

“

Expert Insight: The addition of TFA or an ionic liquid (e.g., BMIm[NTf2]) suppresses the silanol effect, sharpening the peak shape for precise integration [1][2].[2]

Spectroscopic Quantitation

For rapid concentration checks, UV-Vis spectroscopy is the standard.[2]

- Solvent: Distilled Water or 50% Ethanol.[2]
- Linear Range: 0.5 – 20 µg/mL.[2]
- Extinction Coefficient ():
at 654 nm.[2][5]

Part 4: Biological Interaction & Toxicity[2]

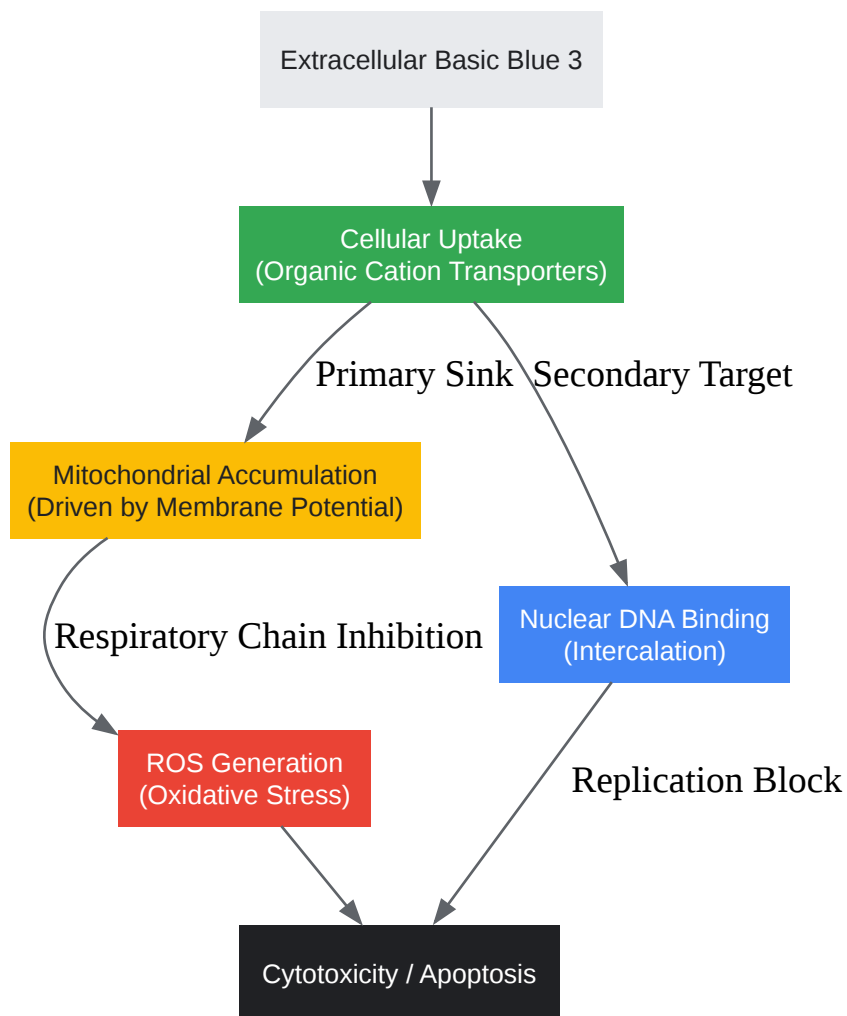
Mechanism of Action: Nucleic Acid Binding

Basic Blue 3 functions as an intercalating agent or groove binder depending on DNA topology. [2] Its planar structure allows insertion between base pairs, while the diethylamino tails stabilize the complex via van der Waals forces.[2]

Cellular Toxicity Pathway

In drug development, **Basic Blue 3** is often used to model cationic toxicity.[2] It accumulates in mitochondria due to the membrane potential (

), leading to oxidative stress.[2]



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Figure 2: Cellular uptake and toxicity cascade of **Basic Blue 3**, emphasizing mitochondrial accumulation.[2]

Toxicology Data Summary

Researchers must handle this compound with care.[2] It is not merely a dye but a bioactive agent.[2][6]

Endpoint	Result	Significance
Acute Oral	Toxic (varies by species)	Harmful if swallowed; standard PPE required.[2]
Genotoxicity	Positive (Rat Hepatocytes)	Induces unscheduled DNA synthesis [3].[6]
Aquatic Tox	High	Significant risk to aquatic life; waste must be incinerated.
Eye Irritation	Severe	Cationic dyes can cause corneal necrosis.[7]

Part 5: Experimental Protocols

Protocol A: Preparation of High-Purity Stock for Cell Staining

Commercial dyes often contain salts (NaCl/Na₂SO₄) that affect osmotic balance in cell culture. [2]

- Dissolution: Dissolve 1.0 g **Basic Blue 3** in 50 mL Ethanol (warm to 40°C).
- Filtration: Pass through a 0.22 µm PTFE syringe filter to remove insoluble particulates.[2]
- Recrystallization: Add the filtrate dropwise into 200 mL cold Diethyl Ether while stirring. The dye will precipitate.[6]
- Collection: Centrifuge at 5000 x g for 10 min. Discard supernatant.
- Drying: Dry the pellet under vacuum at room temperature for 24 hours.
- Validation: Verify purity via HPLC (Method 3.1). Target >98%.

Protocol B: Molecularly Imprinted Polymer (MIP) Extraction

For researchers isolating **Basic Blue 3** from complex fluids (e.g., wastewater or serum).[2]

- Template: **Basic Blue 3** (0.5 mmol).
- Monomer: Methacrylic acid (MAA) (2.0 mmol).
- Cross-linker: EGDMA (10 mmol).
- Initiator: AIBN (30 mg).
- Polymerization: Dissolve in acetonitrile, purge with

, heat at 60°C for 24h.
- Wash: Soxhlet extraction with Methanol/Acetic Acid (9:1) to remove the template.
- Result: A polymer matrix with specific nanocavities for **Basic Blue 3** re-binding [4].[2]

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